

Application Note: Purification of 2,3-Difluoro-6-nitrophenol by Steam Distillation

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Compound of Interest

Compound Name: 2,3-Difluoro-6-nitrophenol

Cat. No.: B104600

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This application note provides a detailed protocol for the purification of **2,3-Difluoro-6-nitrophenol** using steam distillation. This method is particularly effective for separating volatile ortho-nitrophenols from less volatile isomers and non-volatile impurities. The protocol covers the principles of steam distillation, required materials and equipment, a step-by-step experimental procedure, and methods for purity analysis.

Introduction

2,3-Difluoro-6-nitrophenol is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.^{[1][2][3]} Its unique molecular structure, featuring both fluoro- and nitro-functional groups, makes it a versatile building block for creating complex organic molecules with enhanced biological activity.^{[2][3]} The purity of this intermediate is critical for the success and reproducibility of subsequent synthetic steps.

Steam distillation is a widely used technique for the purification of organic compounds that are immiscible with water and have a significant vapor pressure at the boiling point of water.^[4] This method is particularly well-suited for the separation of ortho-nitrophenols from their para-isomers.^{[5][6][7]} The ortho-isomer, in this case, **2,3-Difluoro-6-nitrophenol**, can form intramolecular hydrogen bonds, which decreases its boiling point and increases its volatility, making it readily separable by steam.^{[4][5][8]} In contrast, para-nitrophenols exhibit intermolecular hydrogen bonding, leading to molecular association, higher boiling points, and

lower volatility.^{[4][6]} This protocol details the application of steam distillation for the efficient purification of **2,3-Difluoro-6-nitrophenol**.

Physicochemical Properties of 2,3-Difluoro-6-nitrophenol

A summary of the key physical and chemical properties of **2,3-Difluoro-6-nitrophenol** is presented in the table below. These properties are essential for understanding its behavior during steam distillation.

Property	Value	Reference
CAS Number	82419-26-9	[1][9]
Molecular Formula	C ₆ H ₃ F ₂ NO ₃	[1][3][10]
Molecular Weight	175.09 g/mol	[1][3][10]
Appearance	White to light yellow crystalline powder	[1][2]
Melting Point	60-62 °C	[1][2][9]
Boiling Point (Predicted)	215.9 ± 35.0 °C	[1]
Vapor Pressure	0.0984 mmHg at 25°C	[1]
Solubility	Insoluble in water; Soluble in alcohols and ketones	[1]

Experimental Protocol

Materials and Equipment

Materials:

- Crude **2,3-Difluoro-6-nitrophenol**
- Distilled water
- Sodium chloride (NaCl)

- Dichloromethane (CH_2Cl_2) or Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Boiling chips
- Ice

Equipment:

- Steam generator (or a three-neck round-bottom flask with a heating mantle and a steam inlet tube)
- Distillation flask (round-bottom flask)
- Claisen adapter
- Stillhead
- Condenser (Liebig or Allihn)
- Receiving flask (Erlenmeyer flask or beaker)
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Beakers, graduated cylinders, and other standard laboratory glassware
- Analytical balance
- Melting point apparatus
- HPLC or GC-MS system for purity analysis

Procedure

Step 1: Apparatus Setup

- Assemble the steam distillation apparatus as shown in the workflow diagram.
- Place the crude **2,3-Difluoro-6-nitrophenol** (e.g., 10 g) into the distillation flask.
- Add approximately 100 mL of distilled water to the distillation flask to create a slurry. Add a few boiling chips.
- Connect the distillation flask to the steam generator via a steam inlet tube that extends below the surface of the water in the flask.
- Connect the stillhead and condenser to the distillation flask. Position the receiving flask at the outlet of the condenser.
- Ensure all joints are securely clamped. It is important that the system is not closed, to avoid pressure build-up.
- Begin circulating cold water through the condenser.

Step 2: Steam Distillation

- Gently heat the distillation flask with a heating mantle to prevent excessive condensation of steam.
- Begin passing steam from the steam generator into the distillation flask.
- The mixture of steam and **2,3-Difluoro-6-nitrophenol** vapor will pass through the condenser and collect in the receiving flask as a milky or cloudy distillate containing the purified product.
- Continue the distillation until the distillate runs clear, indicating that all the volatile **2,3-Difluoro-6-nitrophenol** has been collected.

Step 3: Isolation of Purified Product

- Cool the collected distillate in an ice bath to precipitate the solid **2,3-Difluoro-6-nitrophenol**.
- Transfer the cooled distillate to a separatory funnel.

- Extract the aqueous suspension with a suitable organic solvent such as dichloromethane or ethyl acetate (e.g., 3 x 50 mL).
- Combine the organic layers. If an emulsion forms, add a small amount of brine (saturated NaCl solution) to break it.
- Dry the combined organic extracts over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent using a rotary evaporator to yield the purified **2,3-Difluoro-6-nitrophenol** as a yellow crystalline solid.

Step 4: Purity Analysis

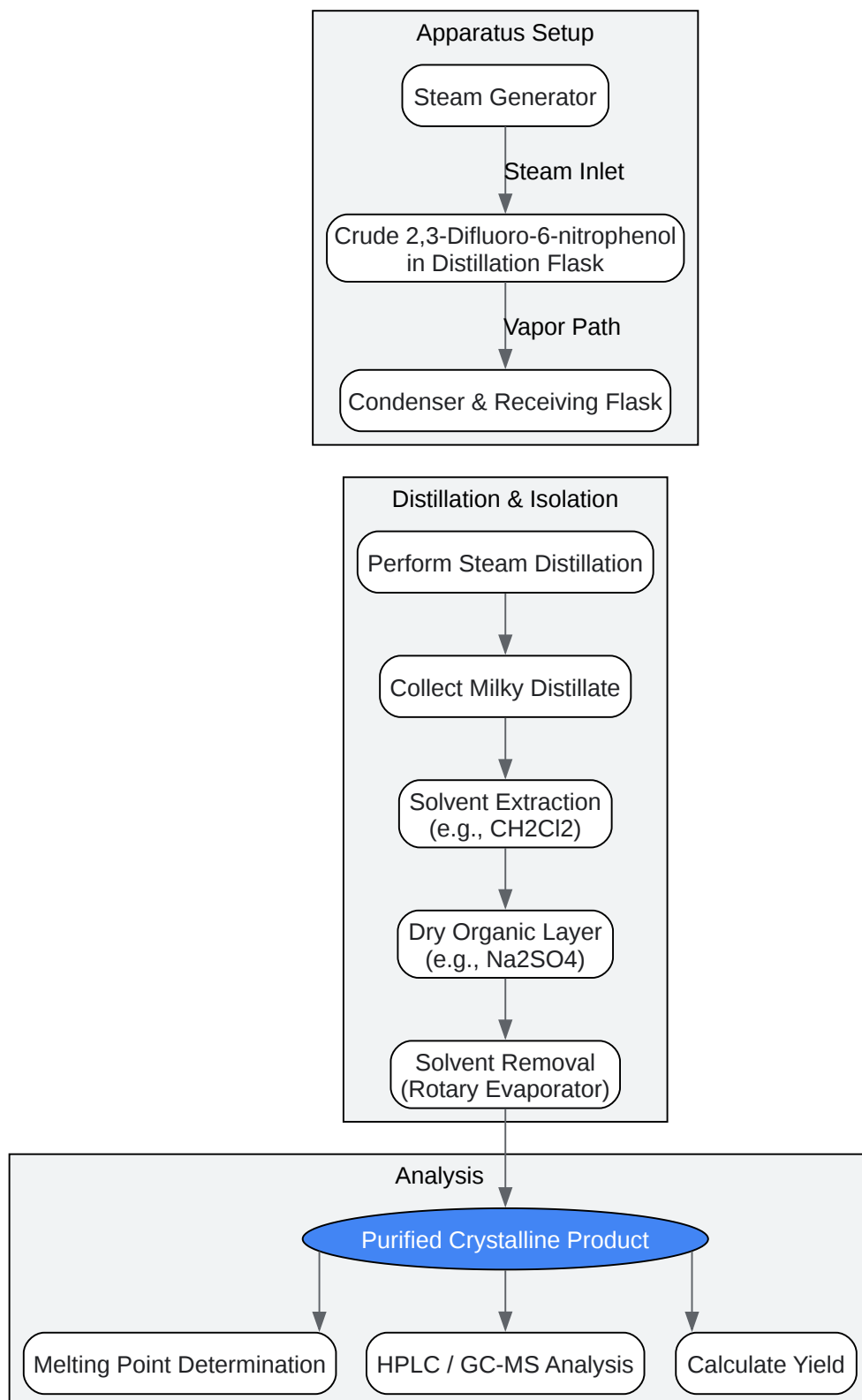
- Determine the melting point of the purified solid and compare it to the literature value (60-62 °C). A sharp melting point close to the literature value indicates high purity.
- Analyze the purity of the product using HPLC or GC-MS and compare it to the crude material.
- Calculate the final yield of the purified product.

Data Presentation

The following table summarizes the expected results from the purification process.

Parameter	Crude Sample	Purified Sample
Appearance	Dark yellow to brown solid	Light yellow crystalline solid
Weight (g)	10.0	(e.g., 8.5)
Yield (%)	N/A	(e.g., 85%)
Melting Point (°C)	(e.g., 55-60 °C)	(e.g., 60-62 °C)
Purity (by HPLC/GC-MS, %)	(e.g., 85%)	(e.g., >98%)

Visualizations



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- To cite this document: BenchChem. [Application Note: Purification of 2,3-Difluoro-6-nitrophenol by Steam Distillation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104600#purification-of-2-3-difluoro-6-nitrophenol-by-steam-distillation]

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